

In-Depth Technical Guide: Physicochemical Properties of C.I. 11115

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Compound of Interest		
Compound Name:	Disperse Red 13	
Cat. No.:	B1198903	Get Quote

This technical guide provides a detailed overview of the molecular formula and molecular weight of the chemical compound C.I. 11115, also known as **Disperse Red 13**. The information is intended for researchers, scientists, and professionals in drug development who require precise data for experimental design and analysis.

Quantitative Data Summary

The fundamental physicochemical properties of C.I. 11115 are summarized in the table below for easy reference and comparison.

Parameter	Value
Molecular Formula	C16H17CIN4O3[1][2][3]
Molecular Weight	348.78 g/mol [1][2]
Synonyms	Disperse Red 13, SETACYL RED 2B, CELLITON RUBINE B, ACETAMINE RUBINE B
CAS Number	3180-81-2

Experimental Protocols

The determination of the molecular formula and weight of a compound like C.I. 11115 typically involves a combination of analytical techniques. High-resolution mass spectrometry (HRMS) is



a primary method for determining the elemental composition and exact mass of a molecule, from which the molecular formula can be deduced. Techniques such as electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are commonly used to generate ions for mass analysis.

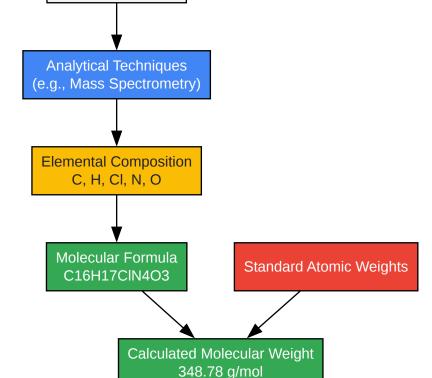
The molecular weight is then calculated based on the confirmed molecular formula using the standard atomic weights of the constituent elements.

Logical Relationship Diagram

The following diagram illustrates the logical workflow from compound identification to the determination of its molecular properties.

Workflow for Determining Molecular Properties of C.I. 11115

C.I. 11115
(Disperse Red 13)





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